

Navigating the Ethical Landscape of NBDPS Data Research: A Technical Support Guide

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Compound of Interest

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential guidance on the ethical considerations for researchers utilizing data from the National Birth Defects Prevention Study (**NBDPS**). Below you will find frequently asked questions (FAQs), a summary of key study data, a detailed experimental protocol outline, and a visualization of the data access workflow to assist you in your research endeavors.

Frequently Asked Questions (FAQs)

Our FAQs are designed to address common queries and potential hurdles you may encounter when planning and conducting your research with **NBDPS** data.

Q1: What are the primary ethical considerations I need to be aware of when using **NBDPS** data?

A: The primary ethical considerations revolve around the secondary analysis of existing data.^[1] This includes respecting the informed consent provided by the original participants, ensuring data confidentiality and privacy, and preventing potential harm to individuals or groups.^{[1][2]} It

is crucial to remember that while the data is de-identified for researchers, it contains sensitive information about mothers and children.[3][4][5]

Q2: How is the confidentiality of **NBDPS** participants protected?

A: The **NBDPS** has robust measures in place to protect participant confidentiality. All identifying information is removed from the data files provided to researchers.[6] Names of participants are never used in any reports or publications.[6] The data is stored on password-protected computer systems, and physical records are kept under lock and key.[6][7]

Q3: Was informed consent obtained from the original **NBDPS** participants?

A: Yes, the **NBDPS** obtained informed consent from all participants.[6] Verbal consent was acquired for the telephone interviews, and written consent was obtained for the collection of cheek cell samples for DNA analysis.[6]

Q4: Do I need to obtain separate informed consent from the original participants for my specific research project?

A: Generally, you do not need to re-consent participants for secondary data analysis, provided your research aligns with the scope of the original consent.[1] However, your research proposal must be reviewed and approved by the Centers for Birth Defects Research and Prevention (CBDRP) Data Sharing Committee to ensure it is in accordance with the purposes for which the parents signed consent.[8]

Q5: What is the role of the Institutional Review Board (IRB) when using **NBDPS** data?

A: Your institution's IRB will need to review and approve your research plan. The IRB's role is to ensure that you have adequate procedures in place to protect the confidentiality of the data and that your research design is ethical.[9][10] Even if your research is considered exempt, you will likely still need to submit documentation to your IRB for a formal determination.[9]

Q6: What are the key requirements for gaining access to **NBDPS** data?

A: Access to **NBDPS** data is not public.[3][8] To gain access, qualified researchers must collaborate with one of the Centers for Birth Defects Research and Prevention (CBDRP).[8] You will need to submit a collaboration request form that outlines your proposed research.

Q7: What are the criteria for the approval of a research proposal by the CBDRP Data Sharing Committee?

A: The CBDRP Data Sharing Committee reviews proposals based on several criteria, including:

- No overlap with an existing **NBDPS** or BD-STEPS research project.[\[6\]](#)[\[8\]](#)
- The research project is designed to benefit public health.[\[6\]](#)[\[8\]](#)
- No identified conflicts of interest (financial, social, or personal).[\[6\]](#)[\[8\]](#)
- The researcher is qualified to conduct the proposed research.[\[6\]](#)[\[8\]](#)

Data Presentation

The following table summarizes key quantitative data about the National Birth Defects Prevention Study.

Metric	Value	Source
Study Period	1997 - 2011	[8]
Number of Participating States	10	
Total Participants (Women)	Over 35,000	
Case Mothers Interviewed	32,187	[3] [8]
Control Mothers Interviewed	11,814	[3] [8]
Families Returning Buccal Cell Kits (Cases)	19,065	[3] [8]
Families Returning Buccal Cell Kits (Controls)	6,211	[3] [8]
Proposed Projects (as of Dec 2014)	Over 500	[3] [8]
Published Manuscripts (as of Dec 2014)	Over 200	[3] [8]

Experimental Protocols

While specific protocols will vary depending on the research question, the following provides a detailed methodology for a typical case-control study using **NBDPS** data to investigate the association between a specific exposure and a birth defect.

1. Study Design:

- **Case-Control Design:** The **NBDPS** is a population-based case-control study. Cases are infants with major birth defects, and controls are infants without major birth defects.

2. Data and Sample Collection (as performed in the original **NBDPS**):

- **Maternal Interviews:** Computer-assisted telephone interviews were conducted with mothers of cases and controls. These interviews collected information on a wide range of topics, including demographics, health history, lifestyle, and environmental exposures during the periconceptional period.
- **Buccal Cell Collection:** Families were mailed kits to collect cheek cells from the mother, father, and infant. These samples provide the DNA for genetic analyses.

3. Laboratory Analysis (for genetic studies):

- **DNA Extraction:** DNA is extracted from the buccal cell samples.
- **Genotyping:** Specific genetic variants of interest are identified using methods such as polymerase chain reaction (PCR) or microarray analysis.

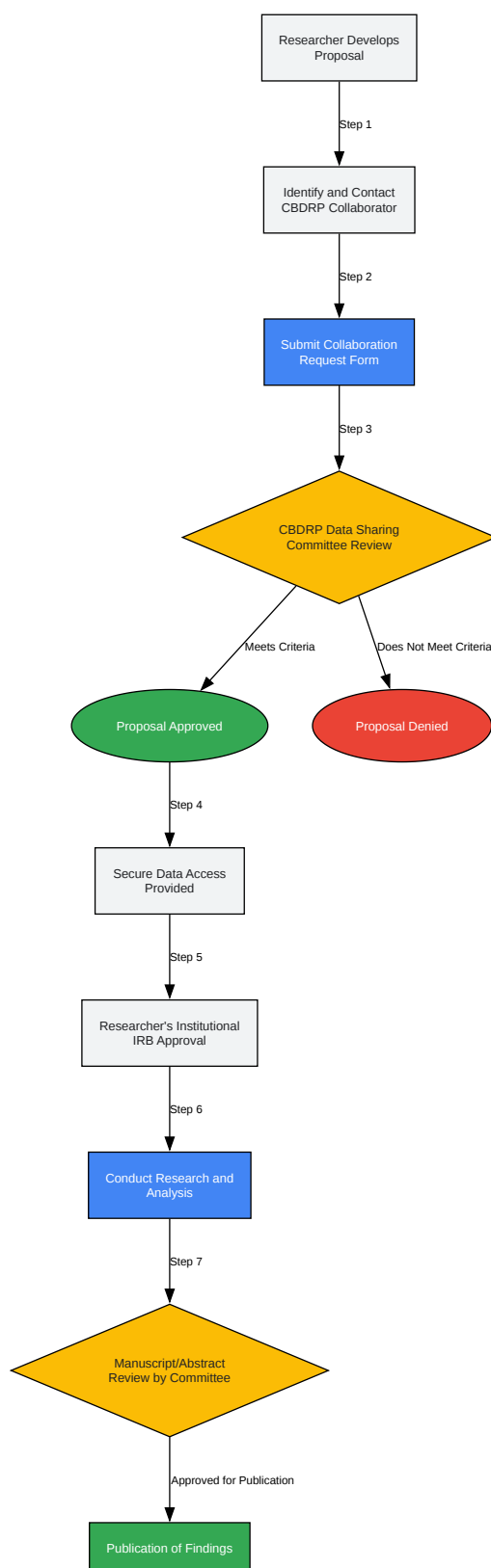
4. Statistical Analysis:

- **Descriptive Statistics:** Calculate frequencies and distributions of demographic characteristics and exposures for both cases and controls.
- **Logistic Regression:** Use logistic regression to calculate odds ratios (ORs) and 95% confidence intervals (CIs) to assess the association between the exposure of interest and the birth defect, while adjusting for potential confounding factors (e.g., maternal age, education, race/ethnicity).

- Gene-Environment Interaction Analysis: If genetic data is being used, statistical models can be employed to assess whether the effect of the environmental exposure on the risk of the birth defect differs by genetic variants.

Mandatory Visualization

The following diagram illustrates the workflow for accessing and conducting research with **NBDPS** data, highlighting the key ethical review stages.



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